

An In-depth Technical Guide to Dibutyl Sulfate (CAS 625-22-9)

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Compound of Interest

Compound Name: *Dibutyl sulfate*

Cat. No.: *B1361080*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dibutyl sulfate** (CAS 625-22-9), a versatile chemical intermediate. This document collates critical data on its chemical and physical properties, detailed experimental protocols for its synthesis, its primary applications, and essential safety information.

Core Chemical Information

Dibutyl sulfate, with the chemical formula $C_8H_{18}O_4S$, is the diester of butanol and sulfuric acid. [1][2] It is a colorless to pale yellow liquid with a characteristic sharp odor. [3][4] This compound is primarily utilized as a potent butylation agent in organic synthesis, facilitating the transfer of a butyl group to various nucleophilic substrates. [1] Its applications extend to the production of industrial chemicals such as surfactants and plasticizers. [1][4]

Physicochemical Properties

A summary of the key physicochemical properties of **dibutyl sulfate** is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	625-22-9	[1]
Molecular Formula	C ₈ H ₁₈ O ₄ S	[2]
Molecular Weight	210.29 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3][4]
Odor	Sharp, characteristic	[3]
Density	1.062 g/mL at 20 °C	[3]
Boiling Point	115-116 °C at 6 mmHg	[3]
Melting Point	-79.7 °C	[3]
Refractive Index (n ²⁰ /D)	1.421	[3]
Solubility	Insoluble in water; soluble in alcohol and ether	[3]

Synthesis of Dibutyl Sulfate

Dibutyl sulfate can be synthesized through several methods. The two primary routes involve the reaction of n-butanol with sulfuric acid and the reaction of tributyl borate with sulfuric acid.

Experimental Protocol 1: Synthesis from n-Butanol and Sulfuric Acid

This is the most direct esterification method. The reaction's exothermic nature necessitates careful temperature control to prevent unwanted side reactions.

Methodology:

A general procedure for the synthesis of dialkyl sulfates from an alcohol and sulfuric acid involves the slow addition of concentrated sulfuric acid to the alcohol at a low temperature, typically between 0-5°C, with vigorous stirring.[1] The reaction mixture is then allowed to warm to room temperature and may require heating to drive the reaction to completion.

Work-up and Purification:

The reaction mixture is typically diluted with ice-water, and the organic layer containing the crude **dibutyl sulfate** is separated. The organic phase is then washed successively with water, a dilute solution of sodium bicarbonate to neutralize any remaining acid, and finally with brine. The crude product is dried over an anhydrous drying agent, such as anhydrous sodium sulfate, and purified by vacuum distillation.

Experimental Protocol 2: Synthesis from Tributyl Borate and Sulfuric Acid

This alternative method offers a controlled reaction pathway.

Methodology:

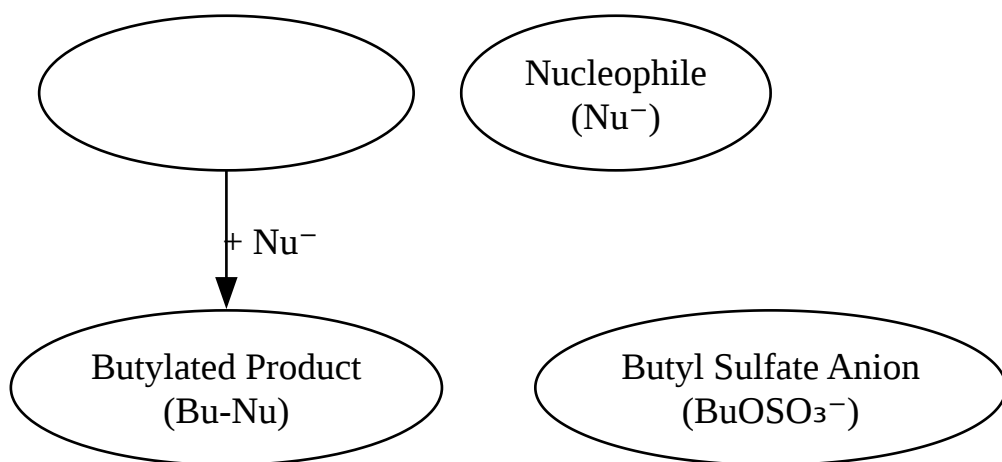
In a reactor equipped with a mechanical stirrer and placed in an ice bath, 300 g of sulfuric acid is added dropwise to tributyl borate. After the addition is complete, the mixture is stirred in the ice bath for 1-3 hours, followed by stirring at room temperature for 2-3 hours. The reaction is then completed by heating the mixture at 60-90 °C for 24 hours.^[2]

Work-up and Purification:

To remove residual acid, the cooled liquid mixture is treated with 50 g of commercial poly(4-vinyl pyridine) and subsequently filtered through a 10 cm silica column. The resulting light brown liquid product is **dibutyl sulfate**, which should be stored in a tightly sealed glass bottle.^[2]

Chemical Reactivity and Applications

The primary utility of **dibutyl sulfate** in organic chemistry is as a butylation agent.^[1] It readily participates in nucleophilic substitution reactions, transferring a butyl group to a variety of nucleophiles, including alcohols, phenols, and amines, with the sulfate ion acting as a good leaving group.^[1]



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Spectroscopic Data

Characterization of **dibutyl sulfate** is crucial for confirming its identity and purity. Below are key spectroscopic data.

Infrared (IR) Spectrum

The NIST Chemistry WebBook provides the gas-phase IR spectrum for **dibutyl sulfate**. The spectrum exhibits characteristic absorption bands for S=O and C-O stretching, which are indicative of the sulfate ester functional group.

Mass Spectrum

The mass spectrum of **dibutyl sulfate** shows a fragmentation pattern consistent with its structure. The NIST Chemistry WebBook reports the mass spectrum (electron ionization) for this compound.

Safety and Handling

Dibutyl sulfate is a hazardous chemical and must be handled with appropriate safety precautions.

Hazard Identification

- Toxicity: It is toxic if swallowed.[2] The oral lethal dose (LD50) in rabbits is reported to be in the range of 200 mg/kg.[3]

- Irritation: It can cause severe irritation to the skin, eyes, and respiratory system upon exposure.[\[4\]](#)

Personal Protective Equipment (PPE) and Handling

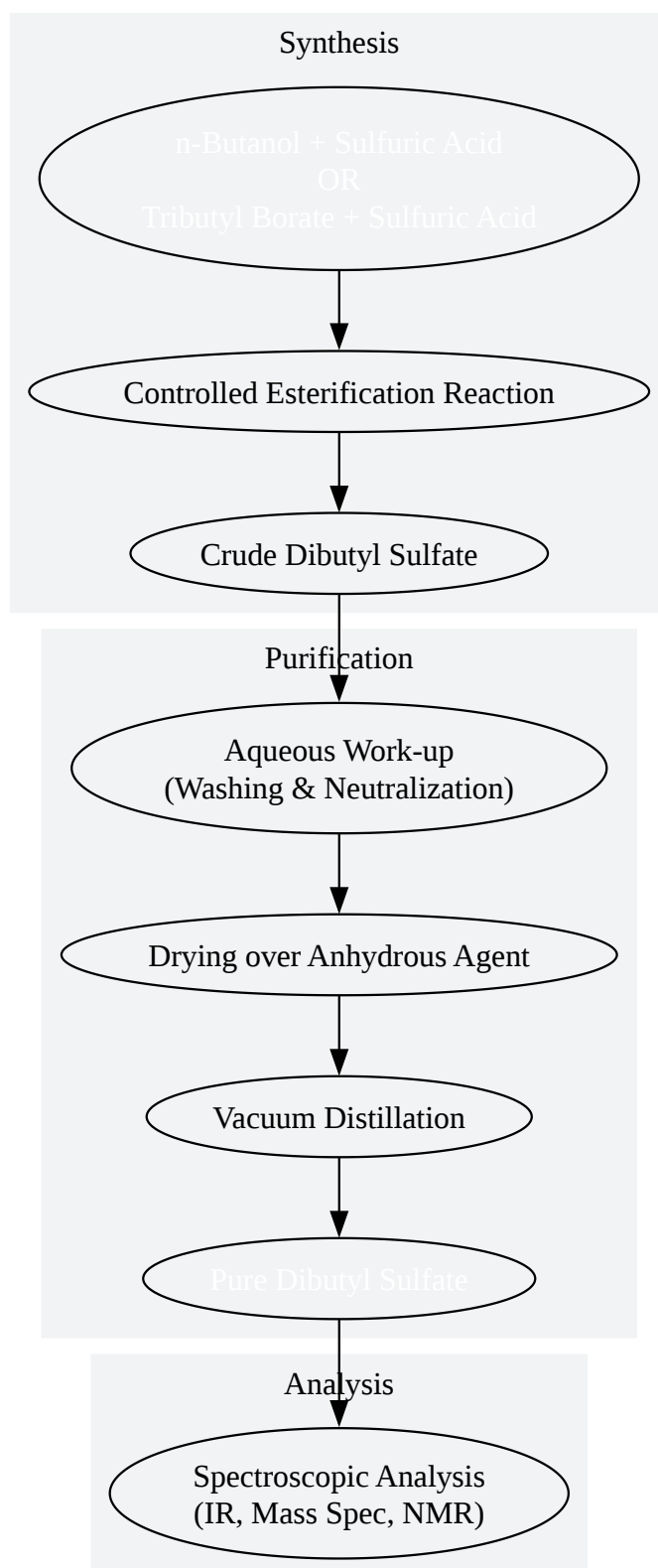
- Ventilation: Handle in a well-ventilated area, preferably in a fume hood.
- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles or a face shield.
- Clothing: Wear a lab coat or other protective clothing.
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[2\]](#)

First Aid Measures

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[\[2\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration and consult a physician.[\[2\]](#)

Workflow for Synthesis and Analysis

The following diagram illustrates a typical workflow for the synthesis and analysis of **dibutyl sulfate**.



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